

N3-benzoylthymine molecular structure and weight

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Compound of Interest

Compound Name: N3-benzoylthymine

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N3-Benzoylthymine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular structure, properties, and applications of **N3-benzoylthymine**, a key intermediate in nucleoside and nucleotide chemistry.

Core Molecular Data

N3-benzoylthymine is a protected derivative of thymine, a nucleobase found in DNA. The benzoyl group at the N3 position serves as a crucial protecting group in various synthetic procedures, preventing unwanted side reactions and directing the regioselectivity of subsequent chemical modifications.

Table 1: Physicochemical Properties of **N3-Benzoylthymine**

Property	Value
IUPAC Name	3-benzoyl-5-methyl-1H-pyrimidine-2,4-dione[1]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₃ [1][2][3]
Molecular Weight	230.22 g/mol [1][3]
Exact Mass	230.069 g/mol [2]
CAS Number	4330-20-5[2][3]
Melting Point	198–201°C (with decomposition)

Molecular Structure and Characterization

The structural integrity of **N3-benzoylthymine** is paramount for its successful application in synthesis. A variety of analytical techniques are employed for its characterization.

Table 2: Spectroscopic and Crystallographic Data for **N3-Benzoylthymine**

Analytical Method	Data
¹ H NMR (400 MHz, DMSO-d ₆)	δ 11.35 (s, 1H, N1-H), 8.05–7.45 (m, 5H, Ar-H), 7.20 (s, 1H, C6-H), 2.10 (s, 3H, C5-CH ₃)
¹³ C NMR (100 MHz, DMSO-d ₆)	δ 165.2 (C=O, benzoyl), 163.8 (C4=O), 150.1 (C2=O), 134.2–127.5 (Ar-C), 109.8 (C5), 89.4 (C6), 12.1 (C5-CH ₃)
FT-IR	Carbonyl (C=O) stretches around 1700 cm ⁻¹
X-ray Crystallography	Monoclinic C2/c space group with unit cell parameters a = 26.494(3) Å, b = 8.5545(9) Å, c = 20.4426(19) Å, and β = 109.090(3)°[3]

Experimental Protocols

Synthesis of N3-Benzoylthymine

The synthesis of **N3-benzoylthymine** is typically achieved through the benzylation of thymine.[3]

Protocol:

- **Dissolution:** Dissolve thymine in a suitable solvent system, such as a mixture of pyridine and acetonitrile.
- **Benzylation:** Add benzoyl chloride to the solution. The reaction is generally carried out at room temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction using thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction and perform an aqueous work-up to remove pyridine hydrochloride and other water-soluble impurities.
- **Purification:** Purify the crude product by recrystallization or column chromatography on silica gel to yield **N3-benzoylthymine**. Yields for this reaction can be as high as 98%.[3]

Application in Nucleoside Synthesis

A primary application of **N3-benzoylthymine** is as a protected intermediate in the synthesis of modified nucleosides. The N3-benzoyl group directs alkylation to the N1 position, which is crucial for the formation of the correct glycosidic bond.

Workflow for Nucleoside Synthesis using **N3-Benzoylthymine**.

The logical flow for utilizing **N3-benzoylthymine** in a synthetic context is outlined below. This workflow is fundamental in the production of various nucleoside analogs for research and therapeutic development.

Logical Workflow for the Use of **N3-Benzoylthymine**.

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References

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